

# Personal protective equipment for handling (S)-(+)-2-methoxypropanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-(+)-2-methoxypropanol

Cat. No.: B039319

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## Essential Safety and Handling Guide for (S)-(+)-2-Methoxypropanol

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **(S)-(+)-2-Methoxypropanol**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Operational Plan: Handling (S)-(+)-2-Methoxypropanol

**(S)-(+)-2-Methoxypropanol** is a flammable liquid and requires careful handling to prevent personal injury and property damage.

### 1. Engineering Controls and Ventilation:

- Work in a well-ventilated area.[1][2]
- Use a chemical fume hood for all operations.
- Employ explosion-proof electrical, ventilating, and lighting equipment.[1][3]

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear safety goggles with side shields or a face shield.[2][3]

- Skin Protection:
  - Wear chemical-resistant gloves. Nitrile or butyl rubber gloves are recommended.[2]
  - Wear a lab coat or other protective clothing to prevent skin contact.[3]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

### 3. Safe Handling Practices:

- Keep away from heat, sparks, open flames, and other ignition sources.[1][3]
- Use only non-sparking tools.[1][3]
- Ground and bond containers and receiving equipment to prevent static discharge.[1][3]
- Avoid contact with skin and eyes.[2]
- Avoid breathing vapors or mists.[2]
- Keep containers tightly closed when not in use.[1][3]

### 4. Storage:

- Store in a cool, dry, well-ventilated place away from direct sunlight and heat.[1][2]
- Keep containers tightly closed.[1][3]
- Store away from incompatible materials such as strong oxidizing agents.[1]

## Emergency Procedures

- In Case of Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water for at least 15 minutes.[1][3] If skin irritation persists, seek medical attention.[1]
- In Case of Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, including under the eyelids.[1] Seek immediate medical attention.

- In Case of Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)
- In Case of Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[2\]](#) Seek immediate medical attention.[\[1\]](#)
- In Case of a Spill: Eliminate all ignition sources.[\[4\]](#) Absorb the spill with a non-combustible material like sand or earth and place it in a suitable container for disposal.[\[2\]](#)

## Disposal Plan

- Dispose of **(S)-(+)-2-Methoxypropanol** and any contaminated materials in accordance with all applicable federal, state, and local regulations.[\[1\]](#)
- It is recommended to use a licensed professional waste disposal service.
- Do not dispose of it down the drain or into the environment.

## Quantitative Data for **(S)-(+)-2-Methoxypropanol**

Property	Value	Source
CAS Number	116422-39-0	<a href="#">[1]</a>
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O <sub>2</sub>	<a href="#">[5]</a>
Molecular Weight	90.12 g/mol	<a href="#">[5]</a>
Appearance	Clear, colorless liquid	<a href="#">[5]</a>
Boiling Point	118 °C	<a href="#">[5]</a>
Flash Point	33 °C	<a href="#">[5]</a>
Density	0.938 g/cm <sup>3</sup>	<a href="#">[5]</a>
UN Number	3092	<a href="#">[2]</a>

## Personal Protective Equipment (PPE) Selection Workflow

## PPE Selection for (S)-(+)-2-Methoxypropanol

[Click to download full resolution via product page](#)Caption: PPE selection workflow for **(S)-(+)-2-methoxypropanol**.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)